

Proper Disposal Procedures for Iomorinic Acid

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Compound of Interest

Compound Name: *Iomorinic acid*

Cat. No.: *B15348878*

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Disclaimer: The information provided herein is based on the safety data for Iopronic Acid, a likely synonym for **Iomorinic Acid**. Researchers should always consult their institution's specific safety guidelines and local regulations before handling or disposing of any chemical.

This guide provides essential safety and logistical information for the proper disposal of **Iomorinic Acid**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical to ensure laboratory safety and environmental compliance.

I. Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Iomorinic Acid** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data.

Property	Value	Source
Chemical Formula	C11H12I3NO2	TCI Chemicals
Physical State	Solid (Crystal - Powder)	TCI Chemicals
Color	White to Slightly Pale Yellow-Red	TCI Chemicals
Melting Point	153°C	TCI Chemicals
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)	Sigma-Aldrich[1]
CAS Number	96-83-3	Sigma-Aldrich[1]

II. Hazard Identification and Personal Protective Equipment (PPE)

Iomorinic Acid is classified as harmful if swallowed.[1][2] Appropriate personal protective equipment must be worn at all times when handling this substance to minimize exposure risk.

- Eye Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.[1]
- Hand Protection: Handle with chemical-resistant gloves. Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices.[1]
- Skin and Body Protection: Wear a lab coat. For larger quantities or where there is a risk of significant exposure, additional protective clothing may be necessary.
- Respiratory Protection: Ensure adequate ventilation. If dust is generated, a NIOSH-approved respirator for dusts should be used.

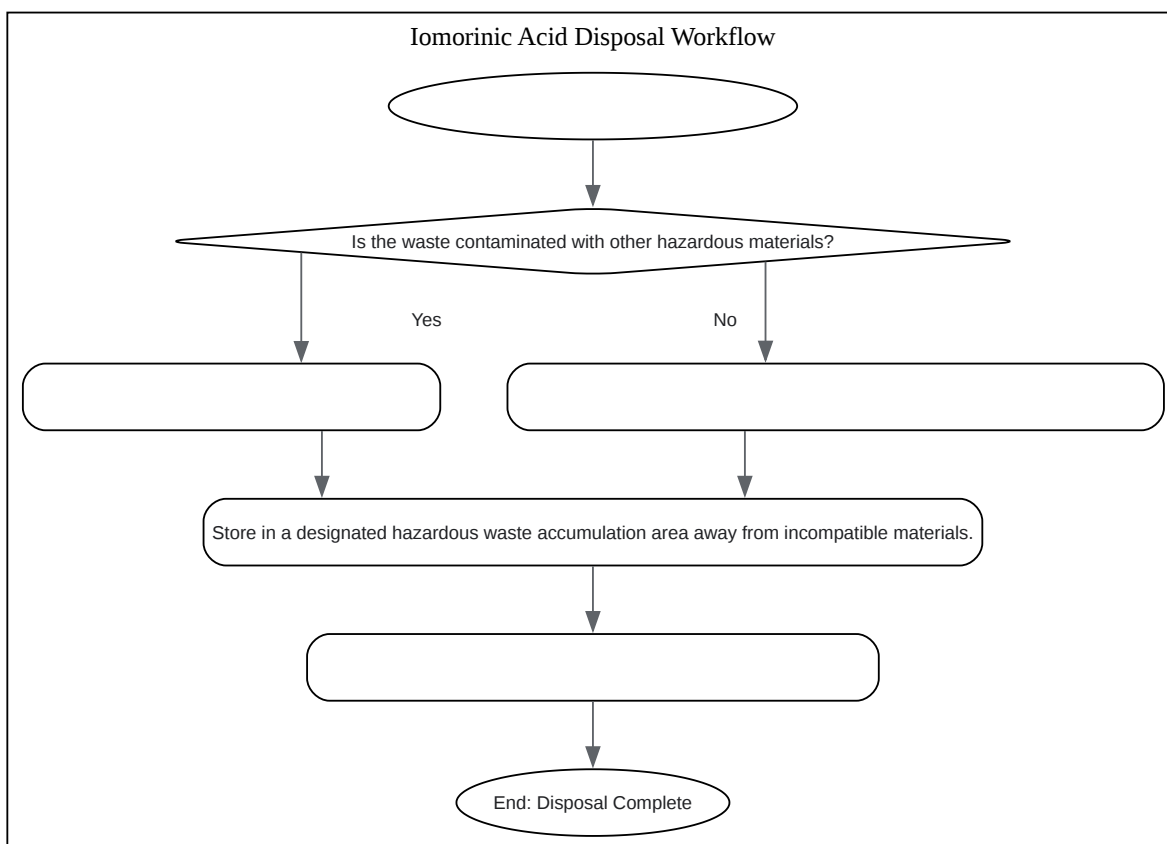
III. Experimental Protocol: Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

- **Evacuate the Area:** If the spill is large or in a poorly ventilated area, evacuate all non-essential personnel.
- **Ensure Proper PPE:** Before attempting to clean the spill, ensure you are wearing the appropriate personal protective equipment as outlined in Section II.
- **Contain the Spill:** For a solid spill, carefully sweep up the material to avoid creating dust and place it in a designated, labeled waste container.
- **Decontaminate the Area:** Once the bulk of the material has been removed, decontaminate the area with a suitable cleaning agent.
- **Dispose of Cleaning Materials:** All materials used for cleaning the spill (e.g., wipes, absorbent pads) should be disposed of as hazardous waste.

IV. Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Iomorinic Acid**.



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References

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- 2. [tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
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